

Physical properties of 2-Bromo-4-chloro-1-nitrobenzene

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Compound of Interest

Compound Name: **2-Bromo-4-chloro-1-nitrobenzene**

Cat. No.: **B1277871**

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An In-depth Technical Guide on the Physical Properties of **2-Bromo-4-chloro-1-nitrobenzene**

This guide provides a comprehensive overview of the physical and chemical properties of **2-Bromo-4-chloro-1-nitrobenzene**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its physical characteristics, detailed experimental protocols for property determination, and a visualization of its common synthesis pathway.

Core Physical and Chemical Properties

2-Bromo-4-chloro-1-nitrobenzene is a halogenated nitroaromatic compound.^[1] Its distinct structure, featuring bromine, chlorine, and nitro functional groups, makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][2]}

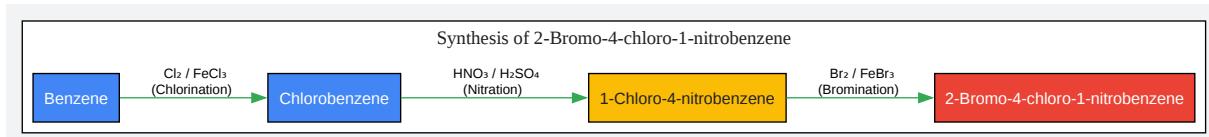
Data Summary

The quantitative physical properties of **2-Bromo-4-chloro-1-nitrobenzene** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	$C_6H_3BrClNO_2$	[1][3][4]
Molecular Weight	236.45 g/mol	[1][3][5][6]
Appearance	White to light yellow crystal or crystalline powder	[4][7]
Melting Point	49-64 °C	[4][7][8]
Boiling Point	~253.4 - 290 °C at 760 mmHg	[7][8]
Density	~1.827 g/cm ³	[8]
Flash Point	107.053 °C	[8]
Vapor Pressure	0.029 mmHg at 25°C	[8]
Solubility	Slightly soluble in water; Soluble in ethanol, ether, and other non-polar solvents.	[7]
CAS Number	63860-31-1	[1][9][10]

Synthesis Pathway

2-Bromo-4-chloro-1-nitrobenzene is typically synthesized through a multi-step process starting from benzene. The logical flow involves sequential halogenation and nitration reactions, where the directing effects of the substituents on the aromatic ring guide the position of incoming groups.



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Caption: Multi-step synthesis of **2-Bromo-4-chloro-1-nitrobenzene** from benzene.

Experimental Protocols

The determination of the physical properties listed above follows standard laboratory procedures. While specific internal standard operating procedures may vary, the fundamental methodologies are outlined below.

Melting Point Determination

The melting point is determined using a digital melting point apparatus (e.g., a Mel-Temp Pro).

- Sample Preparation: A small amount of the dry crystalline **2-Bromo-4-chloro-1-nitrobenzene** is packed into a capillary tube to a depth of 2-3 mm.
- Measurement: The capillary tube is placed in the heating block of the apparatus. The sample is heated at a steady rate.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.[11]

Boiling Point Determination

The boiling point is typically measured via distillation at atmospheric pressure.

- Apparatus Setup: A distillation flask is filled with the compound, along with boiling chips to ensure smooth boiling. A condenser and a thermometer are attached. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Heating: The flask is heated gently.
- Measurement: As the liquid boils, the vapor rises and condenses in the condenser. The temperature is recorded when it stabilizes, indicating the point at which the vapor and liquid are in equilibrium. This stable temperature is the boiling point.

Solubility Assessment

A qualitative assessment of solubility is performed as follows:

- Preparation: A small, measured amount of **2-Bromo-4-chloro-1-nitrobenzene** (e.g., 10 mg) is added to a test tube containing a specific volume of a solvent (e.g., 1 mL of water, ethanol, or ether).
- Observation: The mixture is agitated vigorously at room temperature.
- Classification: The solubility is determined by visual inspection. If the solid dissolves completely, it is classified as "soluble." If it does not dissolve, it is "insoluble." If only a small portion dissolves, it is "slightly soluble."^[7]

Purity and Structural Confirmation

Purity and identity are often confirmed using chromatographic and spectroscopic methods.

- Gas Chromatography (GC): An assay of the compound's purity can be determined using GC.^[4] The sample is vaporized and passed through a column, and its retention time is compared to a standard. The area under the peak corresponds to its relative concentration.
- Infrared (IR) Spectroscopy: This technique is used to confirm the presence of key functional groups (e.g., C-NO₂, C-Cl, C-Br, aromatic C-H) by identifying their characteristic absorption frequencies, thus verifying the molecular structure.^[11]

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